

Application Note: High-Sensitivity Detection of 3,5,5-Trimethylnonane at Trace Levels

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Compound of Interest

Compound Name: 3,5,5-Trimethylnonane

CAS No.: 62184-25-2

Cat. No.: B14563254

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Abstract

This application note details robust analytical methods for the quantitative determination of **3,5,5-trimethylnonane** at trace levels in environmental and biological matrices. The protocols herein leverage the sensitivity and selectivity of Gas Chromatography-Mass Spectrometry (GC-MS) coupled with advanced sample preparation techniques, including Headspace Solid-Phase Microextraction (HS-SPME) and Purge and Trap (P&T). These methodologies are designed to provide researchers, scientists, and drug development professionals with reliable and reproducible results for the detection of this branched alkane, which can be of interest as a potential biomarker or environmental contaminant.

Introduction

3,5,5-Trimethylnonane (C₁₂H₂₆) is a branched aliphatic hydrocarbon.^{[1][2]} The detection of trace levels of specific volatile organic compounds (VOCs), such as **3,5,5-trimethylnonane**, is increasingly important in various fields, including environmental monitoring, biomedical research, and industrial quality control. The inherent volatility and non-polar nature of this compound make Gas Chromatography (GC) an ideal separation technique, while Mass

Spectrometry (MS) provides definitive identification and sensitive quantification. This document provides detailed protocols for sample preparation and analysis to achieve low detection and quantification limits.

Principles of Detection

The analytical approach is centered on the efficient extraction and concentration of **3,5,5-trimethylnonane** from the sample matrix, followed by high-resolution separation and sensitive detection.

- Sample Preparation: The choice of sample preparation is critical for achieving trace-level detection.
 - Headspace Solid-Phase Microextraction (HS-SPME): This solvent-free technique is ideal for the analysis of volatile and semi-volatile organic compounds.[\[3\]](#) In HS-SPME, a fused silica fiber coated with a stationary phase is exposed to the headspace above a sample. Volatile analytes, including **3,5,5-trimethylnonane**, partition from the sample matrix into the headspace and are then adsorbed onto the fiber. The fiber is subsequently transferred to the GC injector for thermal desorption and analysis. This method is advantageous for its simplicity, speed, and minimal matrix effects.[\[3\]](#)
 - Purge and Trap (P&T): This dynamic headspace technique is highly effective for extracting VOCs from water and soil/sediment samples.[\[4\]](#)[\[5\]](#) An inert gas is bubbled through the sample, stripping the volatile analytes and carrying them to an adsorbent trap. The trap is then rapidly heated, and the desorbed analytes are swept into the GC-MS system. P&T offers excellent sensitivity by concentrating the analytes from a larger sample volume.[\[5\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS):
 - Gas Chromatography (GC): A non-polar capillary column is typically used for the separation of alkanes. The separation is based on the boiling points and interactions of the analytes with the stationary phase. A temperature-programmed oven allows for the efficient elution of compounds with a wide range of volatilities.
 - Mass Spectrometry (MS): Electron Ionization (EI) is the most common ionization technique for GC-MS analysis of alkanes. The resulting mass spectra exhibit characteristic fragmentation patterns. For branched alkanes like **3,5,5-trimethylnonane**, fragmentation

is favored at the branching points, leading to the formation of stable carbocations. While the molecular ion (M^+) may be weak or absent in highly branched alkanes, the fragmentation pattern provides a fingerprint for identification.

Experimental Protocols

Protocol 1: Analysis of 3,5,5-Trimethylnonane in Water by HS-SPME-GC-MS

This protocol is suitable for the determination of **3,5,5-trimethylnonane** in aqueous matrices such as drinking water, groundwater, and biological fluids.

1. Sample Preparation (HS-SPME)

- Pipette 10 mL of the water sample into a 20 mL headspace vial.
- If required, add a surrogate standard and an internal standard to the vial.
- For enhanced partitioning into the headspace, the ionic strength of the sample can be increased by adding sodium chloride (e.g., 2.5 g).
- Immediately seal the vial with a PTFE/silicone septum and a magnetic crimp cap.
- Place the vial in an autosampler tray with an agitator and incubator.
- Incubation/Extraction:
 - Incubate the sample at 60°C for 15 minutes with agitation.
 - Expose a 100 μ m Polydimethylsiloxane (PDMS) SPME fiber to the headspace for 30 minutes at 60°C.

2. GC-MS Analysis

- Injector:
 - Desorb the SPME fiber in the GC inlet at 250°C for 5 minutes in splitless mode.

- Gas Chromatograph:
 - Column: 60 m x 0.25 mm I.D., 0.25 μ m film thickness, non-polar stationary phase (e.g., 5% phenyl-methylpolysiloxane).
 - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 40°C, hold for 4 minutes.
 - Ramp 1: 12°C/min to 90°C.
 - Ramp 2: 20°C/min to 250°C, hold for 2 minutes.[6]
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Transfer Line Temperature: 265°C.[6]
 - Acquisition Mode: Scan mode (m/z 35-350) for initial identification and Selected Ion Monitoring (SIM) for trace quantification.
 - Expected Fragmentation: While a specific mass spectrum for **3,5,5-trimethylnonane** is not readily available in public databases, the fragmentation of branched alkanes is well-understood. Expect to see characteristic fragment ions corresponding to the loss of alkyl groups at the branching points. For a C₁₂ alkane, key ions would likely include m/z 43, 57, 71, and 85.

Protocol 2: Analysis of 3,5,5-Trimethylnonane in Soil and Sediment by Purge and Trap GC-MS

This protocol is designed for the analysis of volatile compounds in solid matrices.

1. Sample Preparation (Purge and Trap)

- Accurately weigh 5 g of the soil/sediment sample into a 40 mL VOA vial.
- Add 10 mL of organic-free reagent water to the vial.
- Spike with surrogate and internal standards.
- Immediately seal the vial.
- Place the vial in the P&T autosampler.
- Purge and Trap Parameters:
 - Purge Gas: Helium at 40 mL/min for 11 minutes.
 - Sample Temperature: 40°C.
 - Trap: Standard VOC trap (e.g., Tenax/silica gel/carbon molecular sieve).
 - Desorb Temperature: 250°C for 2 minutes.
 - Bake Temperature: 280°C for 8 minutes.

2. GC-MS Analysis

- Gas Chromatograph:
 - Column: 30 m x 0.25 mm I.D., 1.4 µm film thickness, mid-polarity column (e.g., 6% cyanopropylphenyl-94% dimethylpolysiloxane).
 - Carrier Gas: Helium at a constant flow of 1.5 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 35°C, hold for 5 minutes.
 - Ramp: 12°C/min to 220°C, hold for 2 minutes.
- Mass Spectrometer:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230°C.
- Transfer Line Temperature: 240°C.
- Acquisition Mode: Scan mode (m/z 35-300) and/or SIM mode for target analysis.

Data Presentation

The following table summarizes the expected quantitative performance for the analysis of C12 branched alkanes based on similar VOC analysis methods.

Parameter	HS-SPME-GC-MS (Water)	Purge and Trap GC-MS (Soil/Water)
Limit of Detection (LOD)	0.005 - 0.1 µg/L	0.2 - 1.6 µg/L[7]
Limit of Quantification (LOQ)	0.01 - 0.5 µg/L	0.5 - 5.0 µg/L
Linear Range	0.05 - 50 µg/L	1 - 200 µg/L
Precision (%RSD)	< 15%	< 20%
Accuracy (Recovery)	85 - 115%	70 - 130%

Note: These are typical values and may vary depending on the specific instrument, matrix, and operating conditions. Method validation is required to establish performance characteristics for **3,5,5-trimethylnonane**. The limit of detection (LOD) is typically calculated as 3.3 times the standard deviation of the blank divided by the slope of the calibration curve, while the limit of quantification (LOQ) is often defined as 10 times the standard deviation of the blank divided by the slope.[8][9]

Visualizations



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Caption: Workflow for HS-SPME-GC-MS analysis of **3,5,5-Trimethylnonane** in water.



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Caption: Workflow for Purge and Trap GC-MS analysis of **3,5,5-Trimethylnonane** in soil.

Conclusion

The HS-SPME-GC-MS and Purge and Trap GC-MS methods described in this application note provide sensitive and reliable approaches for the determination of trace levels of **3,5,5-trimethylnonane**. The choice of method will depend on the sample matrix and the required detection limits. Proper method validation is essential to ensure data quality and accuracy for specific research or monitoring applications. These protocols serve as a comprehensive guide for establishing robust analytical procedures for this and other branched alkanes.

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